

Essential Safety and Operational Guide for 5-Bromo-2-methoxybenzyl Alcohol

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Compound of Interest

Compound Name: *5-Bromo-2-methoxybenzyl alcohol*

Cat. No.: *B1268467*

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This guide provides critical safety and logistical information for the handling and disposal of **5-Bromo-2-methoxybenzyl alcohol** (CAS No. 80866-82-6). Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

5-Bromo-2-methoxybenzyl alcohol is a hazardous substance requiring careful handling to mitigate risks. The primary hazards are summarized below, along with the mandatory personal protective equipment.

Hazard Summary:

Hazard Statement	GHS Classification
Harmful if swallowed	Acute Toxicity, Oral (Category 4)
Causes skin irritation	Skin Irritation (Category 2)
Causes serious eye irritation	Eye Irritation (Category 2A)
Harmful if inhaled	Acute Toxicity, Inhalation (Category 4)
May cause respiratory irritation	Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System

Required Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation. [1]
Skin Protection	Nitrile rubber gloves and a lab coat.	Prevents skin contact which can cause irritation. [1] [2]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	Mitigates the risk of inhaling harmful dust or vapors which can cause respiratory irritation. [1]

Step-by-Step Handling and Operations Plan

Follow these procedures to ensure the safe handling of **5-Bromo-2-methoxybenzyl alcohol** in a laboratory setting.

- Preparation and Engineering Controls:
 - Ensure a chemical fume hood is operational and available.
 - Verify that an eyewash station and safety shower are accessible and unobstructed.

- Designate a specific area for handling the chemical.
- Chemical Handling:
 - Before use, carefully read the Safety Data Sheet (SDS).
 - Wear all required PPE as specified in the table above.
 - Handle the solid chemical with care to avoid generating dust.
 - Use only in a well-ventilated area, preferably within a chemical fume hood.[[1](#)]
 - Avoid contact with skin and eyes.[[1](#)]
 - Do not eat, drink, or smoke in the handling area.[[1](#)]
 - After handling, wash hands thoroughly.[[1](#)]
- Storage:
 - Store in a tightly closed container.[[1](#)]
 - Keep in a cool, dry, and well-ventilated place.[[1](#)]
 - Store away from incompatible materials such as strong oxidizing agents.

Disposal Plan

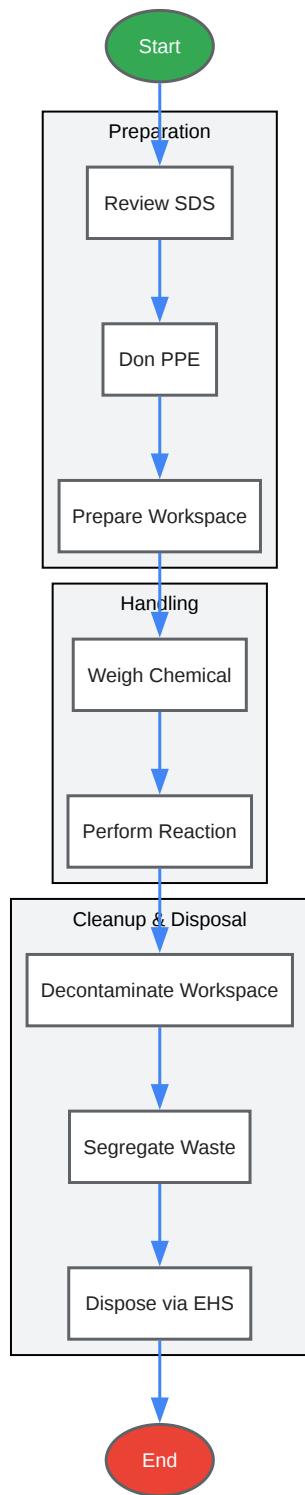
Proper disposal of **5-Bromo-2-methoxybenzyl alcohol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Identification:
 - All unused **5-Bromo-2-methoxybenzyl alcohol** and any materials contaminated with it (e.g., gloves, weighing paper) should be treated as hazardous waste.
- Waste Segregation and Collection:
 - Collect waste in a designated, clearly labeled, and sealed hazardous waste container.

- Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Container Labeling:
 - Label the waste container with "Hazardous Waste," the full chemical name "**5-Bromo-2-methoxybenzyl alcohol**," and the associated hazards (e.g., "Harmful," "Irritant").
- Storage of Waste:
 - Store the hazardous waste container in a designated and secure satellite accumulation area.
- Final Disposal:
 - Dispose of the contents and container in accordance with all applicable local, state, and federal regulations.[\[1\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal by a licensed chemical waste disposal company.

Experimental Workflow Diagram

The following diagram outlines the standard workflow for handling **5-Bromo-2-methoxybenzyl alcohol** in a laboratory setting.



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Caption: Workflow for handling **5-Bromo-2-methoxybenzyl alcohol**.

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